

Introduction: Navigating the Safety Profile of a Key Chiral Building Block

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Compound of Interest

Compound Name: (S)-(-)-1-Phenyl-1-propanol

Cat. No.: B1585879

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(S)-(-)-1-Phenyl-1-propanol (CAS No. 613-87-6) is a valuable chiral alcohol utilized as a building block in asymmetric synthesis.^[1] Its specific stereochemistry makes it a crucial intermediate for the development of complex molecules, particularly in the pharmaceutical and fine chemical industries. For researchers, scientists, and drug development professionals, a comprehensive understanding of its safety profile is not merely a regulatory formality but a cornerstone of responsible laboratory practice. The potential hazards associated with this compound, while manageable, demand a systematic and informed approach to its handling, storage, and disposal.

This guide moves beyond a simple recitation of Safety Data Sheet (SDS) sections. It aims to provide a synthesized, field-proven perspective on the safe utilization of **(S)-(-)-1-Phenyl-1-propanol**. By explaining the causality behind safety protocols and integrating visual workflows, this document serves as a practical resource for ensuring a safe and efficient research environment.

Section 1: GHS Hazard Identification and Practical Risk Assessment

(S)-(-)-1-Phenyl-1-propanol is classified under the Globally Harmonized System (GHS) with specific hazards that must be understood in the context of a laboratory setting.^{[2][3]} The primary hazards are acute oral toxicity and its nature as a combustible liquid.^[1]

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning	GHS07 (Exclamation Mark)
Flammable Liquids	Category 4	H227: Combustible liquid	Warning	None required for this category

Source(s):[\[1\]](#)[\[2\]](#)

The "Harmful if swallowed" classification (H302) is a critical alert for laboratory hygiene.[\[2\]](#) The primary risk is accidental ingestion, which can occur through direct contact or, more commonly, through cross-contamination of surfaces, food, or drink. This underscores the absolute necessity of prohibiting eating, drinking, and smoking in laboratory areas where this chemical is handled.[\[1\]](#)[\[2\]](#)

The classification as a "Combustible liquid" (H227) indicates that while it does not ignite as readily as flammable liquids, it poses a fire risk when exposed to heat or ignition sources.[\[1\]](#) Its flash point is 90 °C (194 °F), meaning it can release enough vapor to form an ignitable mixture with air at or above this temperature.[\[4\]](#)[\[5\]](#) This property directly dictates storage and handling protocols, mandating that the chemical be kept away from open flames, hot plates, sparks, and other potential ignition sources.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Section 2: Exposure Control and Personal Protective Equipment (PPE)

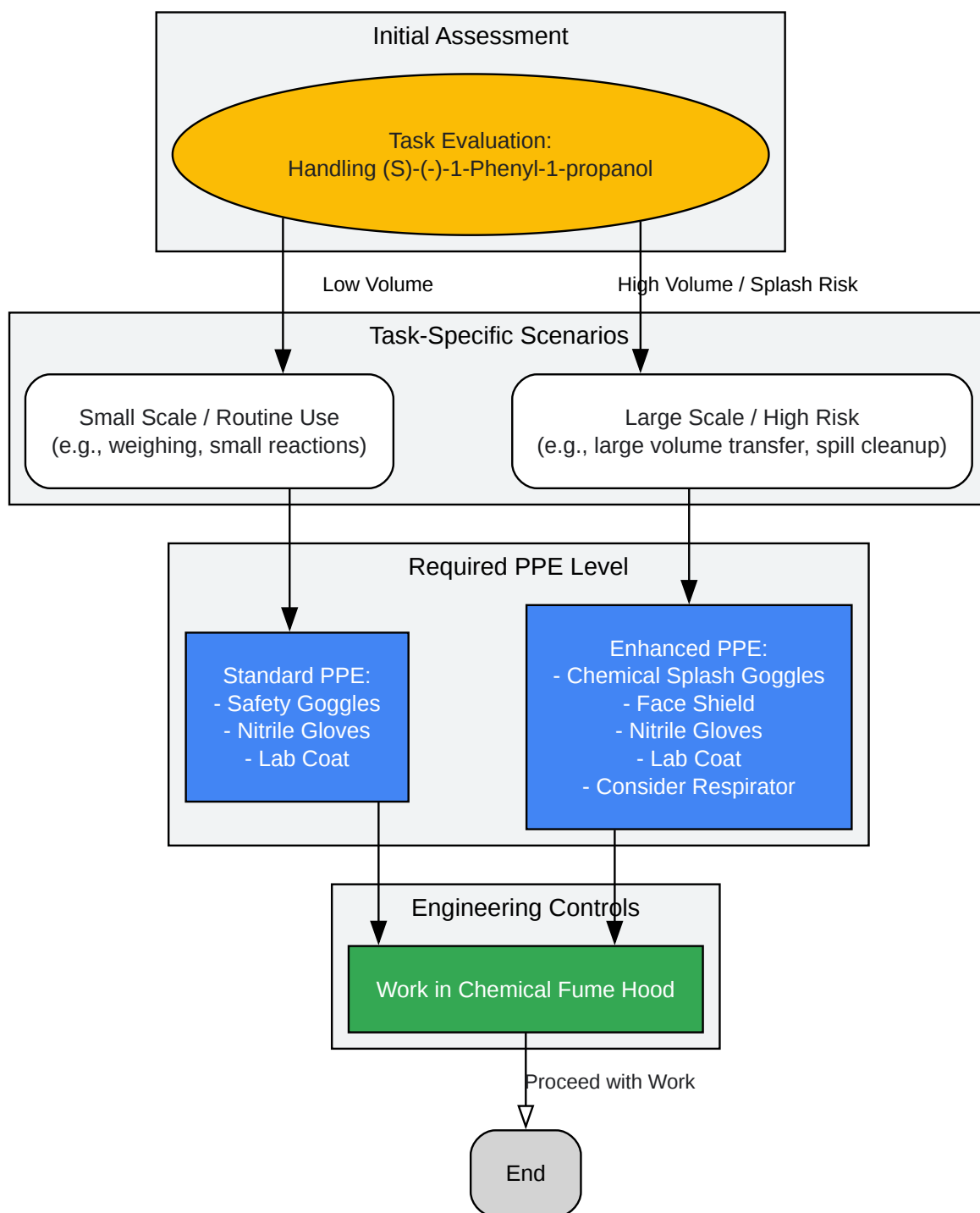
Effective exposure control is a multi-layered strategy that combines engineering controls (like ventilation) with appropriate PPE. The choice of PPE is not a one-size-fits-all decision but should be based on a risk assessment of the specific task being performed.

Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Rationale and Specifications
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be required for large-volume transfers.	Protects against accidental splashes which could cause irritation. Standard EN166 (EU) or OSHA 29 CFR 1910.133 (US) compliant eyewear is essential. [6] [8]
Skin/Hands	Chemical-resistant gloves (e.g., nitrile). A standard lab coat should be worn and buttoned.	Prevents direct skin contact. Gloves should be inspected before use and changed immediately if contaminated or perforated. [8] [9]
Respiratory	Not typically required under normal use with adequate engineering controls.	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of vapors. [8] [9] For large spills or in cases of inadequate ventilation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary. [8]

Logical Workflow for PPE Selection

The following diagram illustrates a logical decision-making process for selecting the appropriate level of PPE when working with **(S)-(-)-1-Phenyl-1-propanol**.



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Caption: PPE selection workflow for handling (S)-(-)-1-Phenyl-1-propanol.

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is fundamental to mitigating the risks associated with **(S)-(-)-1-Phenyl-1-propanol**.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Confirm that the chemical fume hood is functioning correctly and that an appropriate spill kit and fire extinguisher are readily accessible.
- **Don PPE:** Put on all required PPE as determined by your risk assessment (see Section 2).
- **Chemical Transfer:** When transferring the liquid, do so slowly and carefully to avoid splashing. Use non-sparking tools and ground equipment if transferring large quantities to prevent static discharge.[\[10\]](#)
- **Hygiene:** After handling, wash hands and any exposed skin thoroughly with soap and water. [\[6\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[7\]](#)
- **Decontamination:** Clean any contaminated surfaces promptly. Remove and decontaminate or dispose of contaminated clothing immediately.[\[8\]](#)

Storage Requirements

- **Location:** Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- **Container:** Keep the container tightly closed to prevent the escape of vapors.[\[6\]](#)[\[8\]](#)
- **Ignition Sources:** Store away from heat, sparks, open flames, and other sources of ignition. [\[6\]](#)[\[7\]](#)
- **Incompatibilities:** This compound is incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[6\]](#) Segregate it from these materials during storage to prevent potentially hazardous reactions.

Section 4: Emergency Procedures and First Aid

Rapid and correct response during an emergency is crucial. All personnel working with this chemical must be familiar with these procedures.

First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2][7] Rinse the mouth with water.[2] Do NOT induce vomiting.[7][11] Never give anything by mouth to an unconscious person.[2][11]
Inhalation	IF INHALED: Move the person to fresh air.[7] If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[6][7]
Skin Contact	IF ON SKIN: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[6][7] Seek medical attention if irritation develops or persists.
Eye Contact	IF IN EYES: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[6][7] Remove contact lenses, if present and easy to do. Continue rinsing and get immediate medical attention.[6]

Source(s):[2][6][7][11]

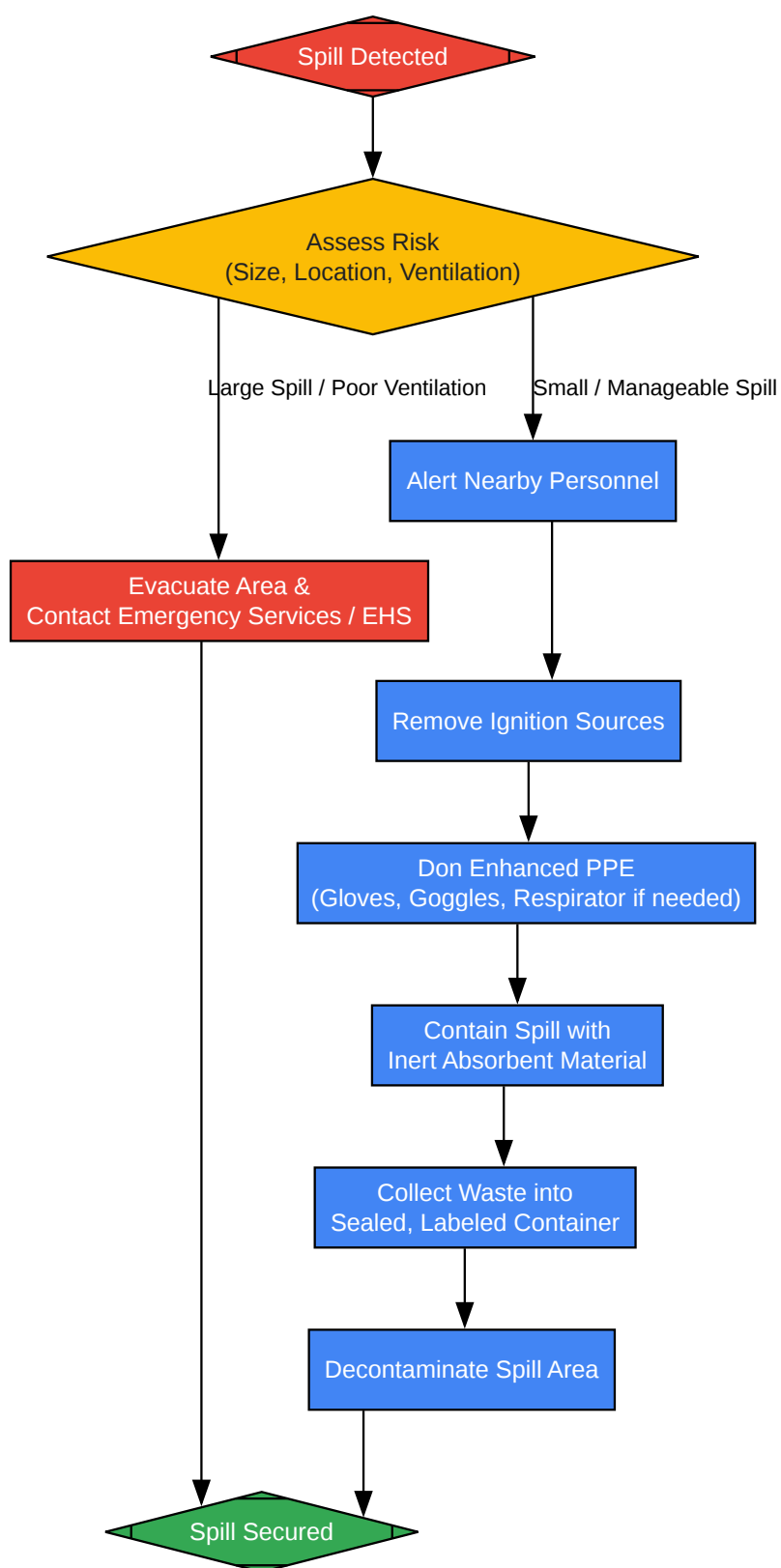
Accidental Release Measures: Spill Response Workflow

In the event of a spill, a systematic response is required to protect personnel and the environment.

- Personal Precautions: Evacuate non-essential personnel from the area.[10] Remove all sources of ignition.[6][7] Ensure adequate ventilation.

- Containment: Wear appropriate PPE, including respiratory protection if necessary. Prevent the spill from spreading or entering drains.[10]
- Clean-Up: For small spills, absorb the liquid with an inert, non-combustible material (e.g., sand, vermiculite, or dry earth).[6][8] Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[8]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent followed by soap and water.

The following diagram outlines the logical flow for responding to a chemical spill.



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Caption: Logical workflow for responding to a chemical spill.

Section 5: Fire-Fighting Measures

Given its status as a combustible liquid, understanding the appropriate fire-fighting response is essential.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[2\]](#)[\[6\]](#)[\[7\]](#) A water spray can be used to cool closed containers.[\[4\]](#)[\[6\]](#)
- **Specific Hazards:** During a fire, hazardous decomposition products such as carbon monoxide (CO) and carbon dioxide (CO₂) can be generated.[\[6\]](#)[\[12\]](#) Vapors may be heavier than air and could travel to an ignition source.
- **Protective Equipment:** Fire-fighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Section 6: Physical, Chemical, and Toxicological Properties

A summary of key data helps in conducting a thorough risk assessment.

Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	613-87-6	
Molecular Formula	C ₉ H ₁₂ O	
Molecular Weight	136.19 g/mol	
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	94-95 °C at 10 mmHg	[13]
Density	0.992 g/mL at 25 °C	[13]
Flash Point	90 °C (194 °F) - closed cup	[5]
Solubility	Slightly soluble in water	[13]

Toxicological Profile The primary toxicological concern is acute oral toxicity, classified as Category 4 ("Harmful if swallowed"). There is limited data available on other toxicological endpoints such as dermal toxicity, inhalation toxicity, or carcinogenicity for this specific enantiomer. Therefore, it is prudent to handle the substance with care to avoid all routes of exposure, in accordance with good industrial hygiene and safety practices.

Conclusion

(S)-(-)-1-Phenyl-1-propanol is an indispensable tool in modern chemical research. Its safe use hinges on a foundational respect for its hazards, which are well-defined and entirely manageable through the consistent application of the protocols outlined in this guide. By integrating a deep understanding of its GHS classification, implementing robust engineering and personal protective controls, and being prepared for emergency situations, researchers can confidently and safely leverage the synthetic utility of this important chiral building block.

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